

# Application Note: Stability of 1-Phenylethanol in Fragrance Formulations

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## Compound of Interest

Compound Name: 1-Phenylethanol

Cat. No.: B076009

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AN-FRAG-001

Audience: Researchers, scientists, and drug development professionals in the cosmetics and fragrance industries.

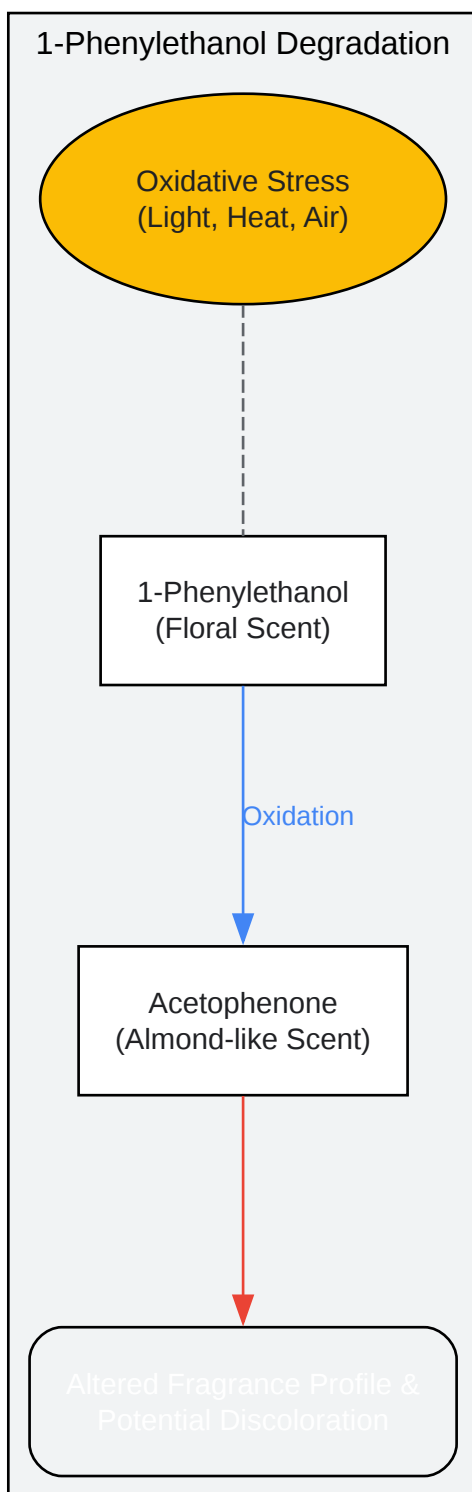
**Introduction 1-Phenylethanol**, also known as Styrallyl Alcohol, is an aromatic alcohol widely used in fragrance formulations for its mild, floral, gardenia-hyacinth scent.[1] As a key component, its stability is critical to maintaining the olfactory integrity, color, and overall quality of the final product throughout its shelf life.[2] Factors such as light, temperature, and interactions with other formulation components can lead to its degradation, potentially causing scent profile changes and discoloration.[2][3] This document provides a comprehensive overview and detailed protocols for assessing the stability of **1-Phenylethanol** in fragrance formulations.

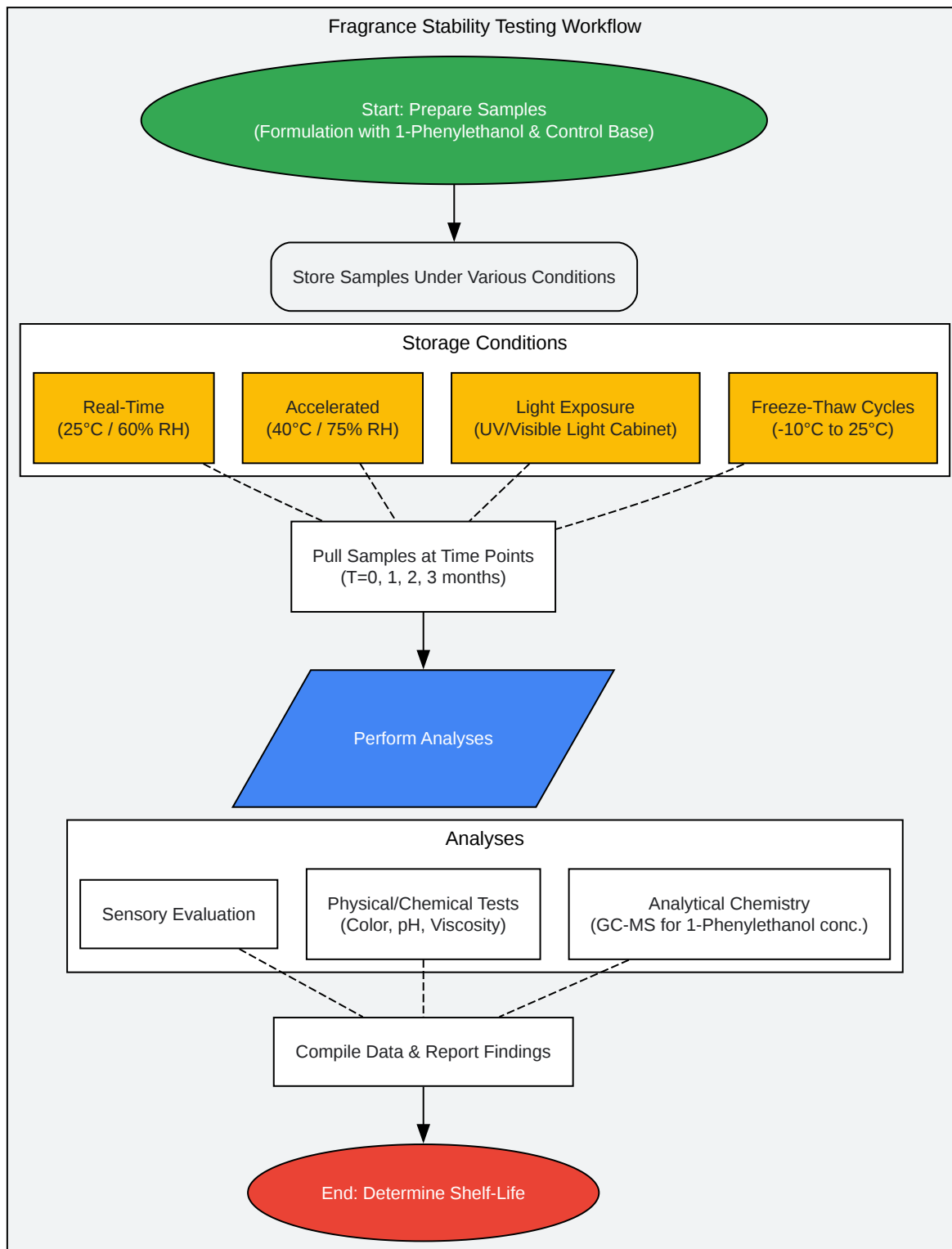
**Factors Influencing Formulation Stability** The stability of a fragrance is influenced by several factors that can alter its chemical and physical characteristics:

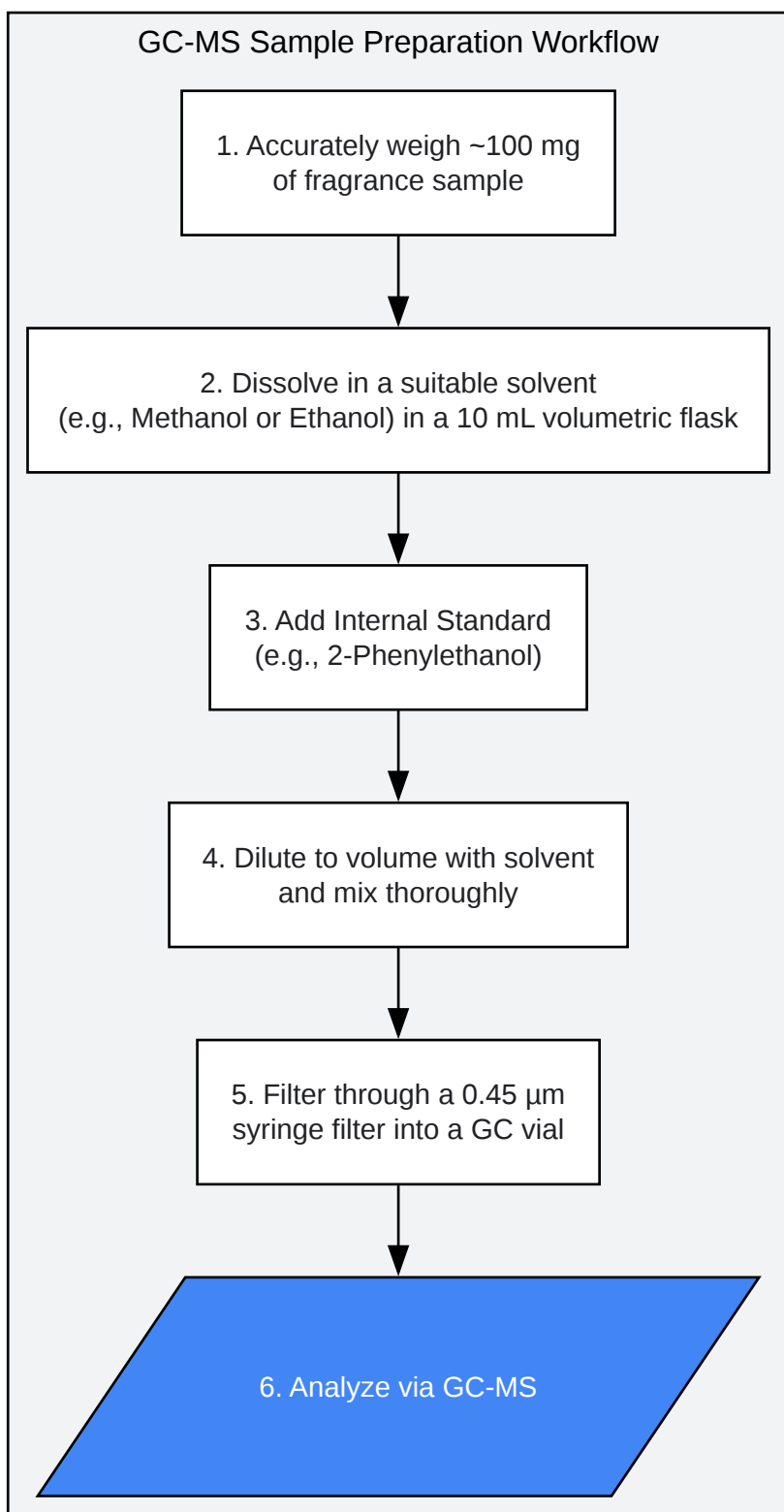
- **Light Exposure:** UV and visible light can catalyze the degradation of sensitive fragrance molecules like **1-Phenylethanol**, leading to changes in scent and color.[2][3]
- **Temperature Fluctuations:** Elevated temperatures can accelerate the rate of chemical reactions, including oxidation and hydrolysis, while freeze-thaw cycles can affect the physical stability of the formulation, such as clarity and viscosity.[2][4]

- Oxidation: Exposure to oxygen can lead to the oxidation of fragrance ingredients. For an aromatic alcohol like **1-Phenylethanol**, this can alter its chemical structure and scent profile.  
[2]
- Formulation pH: The acidity or alkalinity of the product base can influence the rate and pathway of chemical degradation.[4]
- Packaging: The choice of packaging material can impact stability. Certain materials may interact with fragrance components, and transparent packaging offers less protection from light.[2]

**Potential Degradation Pathway of 1-Phenylethanol** The primary degradation pathway for **1-Phenylethanol** in a fragrance formulation, particularly under oxidative stress (exposure to air, light, or heat), is its oxidation to Acetophenone. This conversion changes the odor profile from a floral note to a harsher, almond-like scent and can contribute to overall fragrance instability.








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## References

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- 4. Fragrance Stability Testing: Ensuring Product Longevity and Consumer Satisfaction -  MLAP Botanicals — Pure. Potent. Proven. [mlapbotanicals.com]
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